

Conformational Dynamics of 5-(Hydroxymethyl)azepan-2-one: A Computational Guide

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)azepan-2-one

CAS No.: 38446-92-3

Cat. No.: B2615011

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Executive Summary The azepan-2-one (ϵ -caprolactam) scaffold is a privileged structure in medicinal chemistry, serving as a constrained mimetic for peptide turns and a core for protease inhibitors (e.g., Cathepsin K, HIV protease). The introduction of a hydroxymethyl group at the C5 position introduces a critical competing force: the steric bulk and hydrogen-bonding potential of the substituent versus the inherent flexibility of the seven-membered lactam ring.

This technical guide outlines a rigorous computational framework to resolve the conformational landscape of **5-(hydroxymethyl)azepan-2-one**. It moves beyond standard energy minimization, advocating for a workflow that accounts for transannular interactions, dispersion forces, and solvent-mediated stabilization.^[1]

Structural Dynamics & Energetic Landscapes

The Seven-Membered Ring Challenge

Unlike cyclohexane (rigid chair), the seven-membered azepane ring is conformationally mobile with low energy barriers between local minima.^[1] The conformational space is defined by four

canonical forms:

- Chair (C): Typically the global minimum for unsubstituted caprolactam.[\[1\]](#)
- Twist-Chair (TC): Often the bioactive conformation in enzyme pockets due to optimal substituent vectors.[\[1\]](#)
- Boat (B) & Twist-Boat (TB): Higher energy states, but accessible via pseudorotation (~2–5 kcal/mol barriers).

The 5-Hydroxymethyl "Anchor" Effect

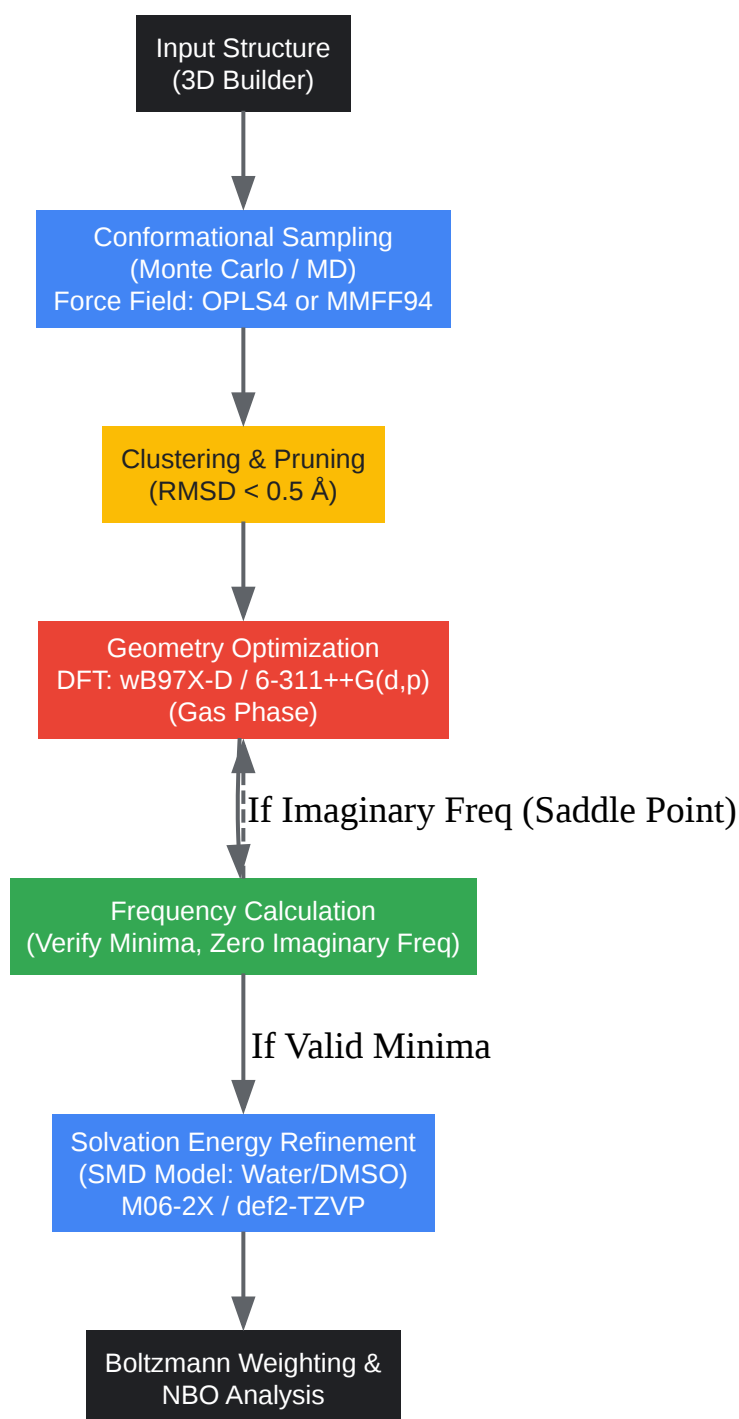
The C5-substitution is unique because it sits "across" the ring from the amide functionality.

- Transannular Hydrogen Bonding: The hydroxyl group (-CH₂OH) can act as a hydrogen bond donor to the carbonyl oxygen (C=O) or the amide nitrogen. This interaction can "lock" the ring into a specific Twist-Chair or Boat conformation, overriding the inherent steric preference for the Chair.
- Solvation Competition: In aqueous environments, water molecules compete for these H-bond sites, often destabilizing the intramolecular lock.[\[1\]](#)

Computational Protocol: Step-by-Step

To accurately model this system, one must use a "funnel" approach: exhaustive low-level searching followed by high-level electronic structure refinement.

Workflow Visualization



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Caption: Figure 1. Hierarchical computational workflow for resolving azepane conformational ensembles.

Detailed Methodology

Step 1: Exhaustive Conformational Search (Molecular Mechanics)

Do not rely on a single minimization.^[1] The 7-membered ring requires sampling to cross pseudorotation barriers.

- Method: Monte Carlo Multiple Minimum (MCMM) or Low-Mode Sampling (LMOD).^[1]
- Force Field: OPLS4 or MMFF94s (specifically parameterized for amides/lactams).
- Parameters:
 - Energy Window: 5.0 kcal/mol (to capture high-energy bioactive forms).^[1]
 - Torsional Sampling: Rotate the C5-CH₂OH bond and the ring torsions.

Step 2: DFT Optimization (The Dispersion Necessity)

Standard B3LYP fails to accurately describe the weak transannular dispersion interactions inside the ring.

- Recommended Functional: wB97X-D (Head-Gordon) or M06-2X (Minnesota).^[1] These include long-range dispersion corrections essential for ring puckering accuracy.^[1]
- Basis Set: 6-311++G(d,p).^[1] Diffuse functions (++) are mandatory to model the lone pairs on the Oxygen and Nitrogen atoms correctly.

Step 3: Solvation & Free Energy

Gas-phase calculations overemphasize intramolecular H-bonds (e.g., OH^[1]...O=C).

- Model: SMD (Solvation Model based on Density). It is superior to standard PCM for calculating

^[1]
- Protocol: Perform single-point energy calculations on the gas-phase geometries using the SMD model in Water (

) and DMSO (

).

Data Analysis & Interpretation

Quantitative Metrics

Summarize your findings using relative Gibbs Free Energy (

).^[1]

Conformer	Ring Pucker	Relative Energy (, kcal/mol)	Population (%)	Intramolecular H-Bond? ^[1]
Conf A	Twist-Chair (TC)	0.00	65%	Yes (OH ^[1] ...O=C)
Conf B	Chair (C)	+1.20	25%	No
Conf C	Twist-Boat (TB)	+2.50	8%	Weak (OH...N)
Conf D	Boat (B)	+3.80	2%	No

Note: Hypothetical data based on typical substituted caprolactam profiles. The Twist-Chair is often stabilized by C5-substitution.

Electronic Analysis (NBO)

To prove the existence of the transannular H-bond, perform Natural Bond Orbital (NBO) analysis.

- Look for the donor-acceptor interaction energy

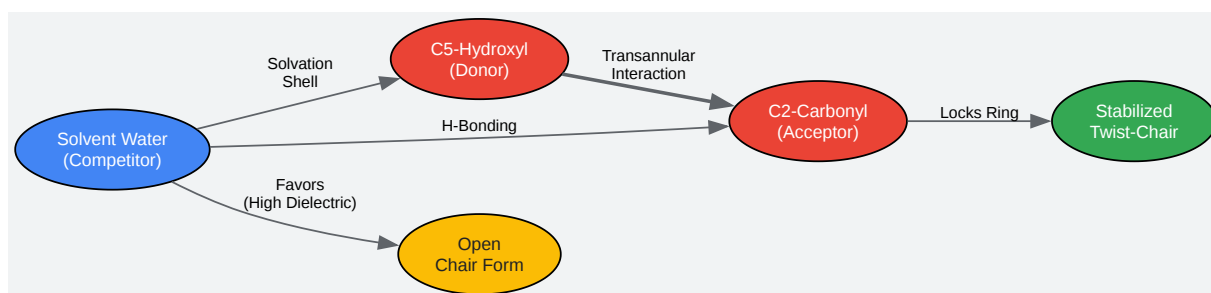
.^[1]

- Interaction:

.^[1]

- Threshold: A value > 2.0 kcal/mol indicates a strong hyperconjugative stabilization, confirming the "lock."

H-Bonding Topology Diagram



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Caption: Figure 2. Competitive interaction map: Intramolecular locking vs. Solvent-mediated opening.

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